

# Application Notes and Protocols for $\text{La}_2\text{Ni}_7$ -Based Superlattice Metal Hydride Alloys

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## Compound of Interest

Compound Name: Lanthanum--nickel (2/7)

Cat. No.: B15484396

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These notes provide a comprehensive overview of the application and characterization of  $\text{La}_2\text{Ni}_7$ -based superlattice metal hydride alloys, materials of significant interest for hydrogen storage and electrochemical applications such as nickel-metal hydride (Ni-MH) batteries.

## Introduction to $\text{La}_2\text{Ni}_7$ Superlattice Metal Hydride Alloys

$\text{La}_2\text{Ni}_7$ -based alloys are a class of intermetallic compounds that exhibit a superlattice crystal structure. This structure is composed of alternating layers of  $[\text{LaNi}_5]$  and  $[\text{La}_2\text{Ni}_4]$  subunits, which creates a high density of catalytically active sites and favorable hydrogen diffusion pathways. These characteristics lead to high hydrogen storage capacity and excellent electrochemical performance. The properties of these alloys can be finely tuned by substituting lanthanum with other rare earth elements (e.g., Y, Gd) or magnesium, and nickel with other transition metals (e.g., Co, Mn, Al), allowing for the optimization of their performance for specific applications.

## Data Presentation: Performance of $\text{La}_2\text{Ni}_7$ -Based Alloys

The following tables summarize the key performance metrics of various  $\text{La}_2\text{Ni}_7$ -type and related superlattice metal hydride alloys.

Table 1: Electrochemical Properties of La-Mg-Ni Superlattice Alloys

Alloy Composition	Crystal Structure Type	Maximum Discharge Capacity (mAh/g)	High-Rate Dischargeability (HRD) @ 1800 mA/g	Cycling Stability (% retention after 100 cycles)
La <sub>1.5</sub> Mg <sub>0.5</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub>	304	-	-
La <sub>0.7</sub> Mg <sub>0.3</sub> Ni <sub>3.4</sub> Mo <sub>0.1</sub>	(La,Mg)Ni <sub>3</sub> + LaNi <sub>5</sub>	403.1	-	Greatly improved with Co substitution
La <sub>2</sub> MgNi <sub>9</sub>	PuNi <sub>3</sub>	~400	86% @ 350 mA/g	-
La <sub>1.9</sub> Mg <sub>1.1</sub> Ni <sub>9</sub>	PuNi <sub>3</sub>	~400	85% @ 350 mA/g	~64% after 200 cycles
La <sub>1.8</sub> Mg <sub>1.2</sub> Ni <sub>9</sub>	PuNi <sub>3</sub>	~400	80% @ 350 mA/g	-

Table 2: Hydrogen Storage Properties of La-Based Superlattice Alloys

Alloy Composition	Predominant Phase	Hydrogen Storage Capacity (wt.%)	Absorption/Desorption Plateau Pressure
La <sub>2</sub> Y <sub>4</sub> Ni <sub>21</sub>	A <sub>2</sub> B <sub>7</sub> -type	1.59	-
LaY <sub>2</sub> Ni <sub>9</sub>	AB <sub>3</sub> -type	1.56	-
LaY <sub>2</sub> Ni <sub>9.7</sub> Mn <sub>0.5</sub> Al <sub>0.3</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	-	Reduced volume mismatch between subunits
La <sub>1.5</sub> Mg <sub>0.5</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	~1.4 (calculated from deuteride)	Exhibits H <sub>2</sub> absorption/desorption plateaus
Gd <sub>2</sub> Ni <sub>7</sub>	Ce <sub>2</sub> Ni <sub>7</sub> -type	1.13	0.015 MPa and 0.13 MPa (desorption)

## Experimental Protocols

### Synthesis of La<sub>2</sub>Ni<sub>7</sub>-Based Superlattice Alloys

#### A. Induction Melting and Annealing

This is a common method for producing homogeneous superlattice alloys.

- **Raw Material Preparation:** Weigh high-purity (>99.9%) metals (La, Ni, Mg, and any substituent elements) in the desired stoichiometric ratio.
- **Melting:** Place the raw materials in a water-cooled copper crucible within a high-frequency induction furnace. The furnace chamber is first evacuated to a high vacuum (<10<sup>-3</sup> Pa) and then filled with high-purity argon gas to prevent oxidation. The melting process is repeated several times to ensure compositional homogeneity of the ingot.
- **Annealing:** Seal the as-cast ingot in a quartz tube under a high-purity argon atmosphere. Place the quartz tube in a muffle furnace and anneal at a specific temperature (e.g., 950-1100 °C) for an extended period (e.g., 12-54 hours) to promote the formation of the desired superlattice phase.<sup>[1]</sup>

- **Quenching:** After annealing, rapidly cool the sample by quenching the quartz tube in ice water to preserve the high-temperature phase.<sup>[2]</sup>
- **Pulverization:** Mechanically crush the annealed ingot into a fine powder (e.g., <200 mesh) in an argon-filled glovebox to prevent oxidation.

## B. Mechanical Alloying

This method can be used to produce nanocrystalline or amorphous alloys.

- **Raw Material Preparation:** Weigh the elemental powders in the desired ratio.
- **Milling:** Place the powders in a stainless steel vial with stainless steel balls (a typical ball-to-powder weight ratio is 10:1) inside an argon-filled glovebox.
- **Milling Process:** Mill the powders using a high-energy planetary ball mill for a specified duration (e.g., 10-50 hours) at a set rotational speed (e.g., 300-500 rpm). The milling process involves repeated cold welding, fracturing, and re-welding of the powder particles, leading to the formation of the alloy.

# Structural and Morphological Characterization

## A. X-ray Diffraction (XRD) with Rietveld Refinement

- **Sample Preparation:** Prepare a flat powder sample on a zero-background sample holder.
- **Data Collection:** Collect the XRD pattern using a diffractometer with Cu K $\alpha$  radiation over a  $2\theta$  range of 10-90° with a small step size (e.g., 0.02°).
- **Phase Identification:** Identify the crystalline phases present in the sample by comparing the experimental diffraction peaks with standard diffraction patterns from a database (e.g., ICDD).
- **Rietveld Refinement:** Use specialized software (e.g., GSAS, FullProf) to perform Rietveld refinement of the XRD data. This analysis provides detailed structural information, including lattice parameters, unit cell volume, phase abundance, and atomic positions.<sup>[1]</sup>

## Hydrogen Storage Characterization

### A. Pressure-Composition-Temperature (PCT) Isotherm Measurement

- **Sample Activation:** Place a precisely weighed powder sample (typically 1-2 g) in a stainless steel reactor. Activate the sample by heating it under vacuum (e.g., to 300 °C) to remove any surface contaminants and then exposing it to high-pressure hydrogen (e.g., 3-5 MPa) for several cycles to facilitate hydrogen absorption.
- **Isotherm Measurement:** Perform the PCT measurements at a constant temperature (e.g., 25 °C, 50 °C, 75 °C) using a Sieverts-type apparatus. Incrementally introduce a known amount of high-purity hydrogen gas into the reactor and record the equilibrium pressure after each increment. The desorption isotherm is measured by incrementally removing hydrogen.
- **Data Analysis:** Plot the equilibrium hydrogen pressure against the hydrogen concentration in the alloy (in wt.% or H/M) to obtain the PCT curves. From these curves, determine the hydrogen storage capacity, plateau pressures for absorption and desorption, and the hysteresis.

## Electrochemical Characterization

### A. Electrode Preparation

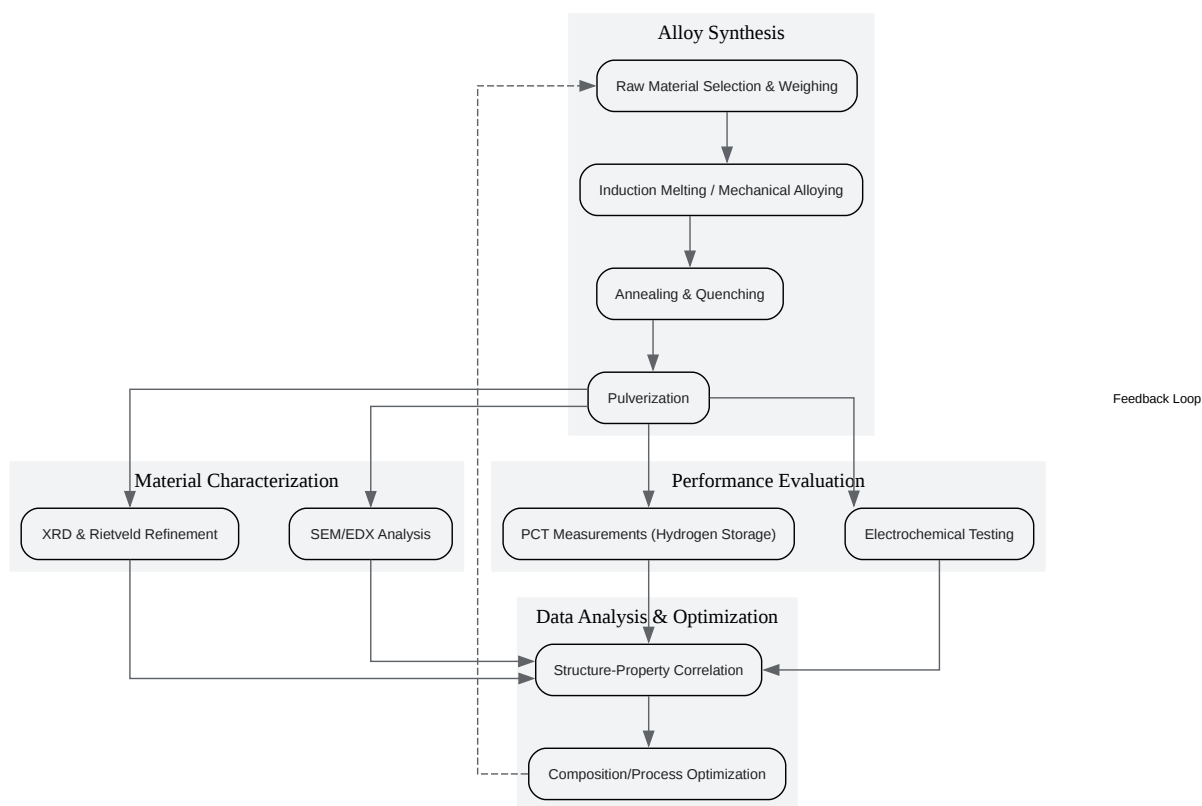
- **Mixture Preparation:** Thoroughly mix the active alloy powder with a conductive agent (e.g., carbon black or nickel powder) and a binder (e.g., polytetrafluoroethylene - PTFE) in a weight ratio of approximately 85:10:5.
- **Pelletizing:** Press a small amount of the mixture (e.g., 100 mg) onto a nickel foam substrate under a pressure of about 10-15 MPa to form the working electrode.

### B. Electrochemical Measurements

Perform the electrochemical tests in a standard three-electrode cell at room temperature. Use the prepared metal hydride electrode as the working electrode, a sintered  $\text{Ni(OH)}_2/\text{NiOOH}$  electrode as the counter electrode, and a Hg/HgO electrode as the reference electrode. The electrolyte is typically a 6 M KOH solution.

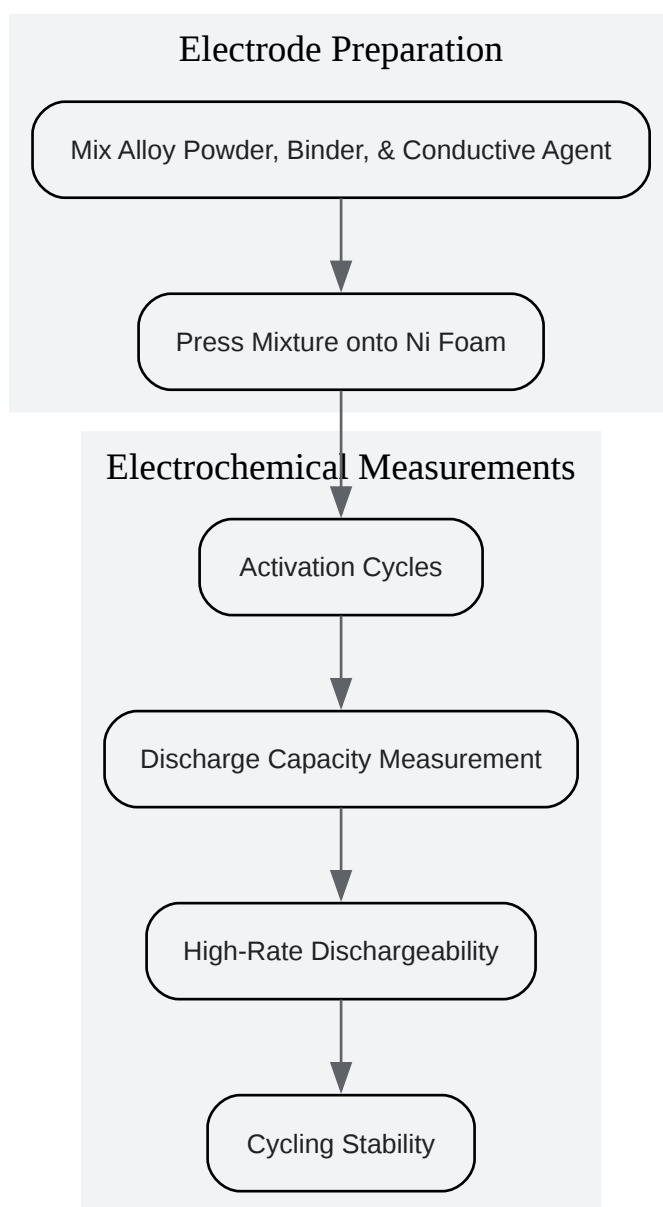
- **Activation:** Activate the electrode by performing several charge/discharge cycles at a low current density (e.g., C/10 rate, where C is the theoretical capacity) until a stable discharge capacity is achieved.
- **Discharge Capacity Measurement:** Charge the electrode at a constant current (e.g., 100 mA/g) for a specified time and then discharge it at the same or a different current density to a cut-off voltage (e.g., -0.6 V vs. Hg/HgO). The discharge capacity is calculated from the discharge time and current.
- **High-Rate Dischargeability (HRD):** Measure the discharge capacity at various high current densities (e.g., 400, 800, 1200, 1600 mA/g). The HRD is calculated as the ratio of the discharge capacity at a high rate to the capacity at a low rate.
- **Cycling Stability:** Subject the electrode to a large number of charge/discharge cycles (e.g., 100 or more) and measure the discharge capacity every 10 cycles. The cycling stability is expressed as the percentage of the initial capacity retained after a certain number of cycles.

## Visualizations



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Caption: Workflow for the development and characterization of  $\text{La}_2\text{Ni}_7$ -based alloys.



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Caption: Workflow for the electrochemical characterization of metal hydride electrodes.

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## References

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